

Application Notes: Formulation and Characterization of Tetrazene-Based Priming Compositions

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Compound of Interest

Compound Name: *Tetrazene explosive*

Cat. No.: *B1229821*

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Introduction Tetrazene, or 1-amino-1(1H-tetrazol-5-yl)-azo-guanidine hydrate, is a high-nitrogen energetic material widely utilized as a sensitizer in priming compositions for both military and commercial ammunition.^{[1][2][3]} It is added in small percentages (typically 2-5%) to enhance the sensitivity of primary explosives like lead styphnate and lead azide to initiation by friction, impact, or stab.^{[1][2]} The primary function of tetrazene is to lower the activation energy required for initiation, ensuring reliable detonation of the primer mix. However, tetrazene suffers from relatively low thermal and hydrolytic stability, which can be a significant drawback in long-term storage or high-temperature applications.^{[1][2][4]}

Research in this field focuses on understanding the performance of existing tetrazene formulations and developing more stable alternatives. This document provides an overview of common tetrazene-based compositions, protocols for its synthesis and characterization, and information on a promising, more stable alternative, MTX-1.

Data Presentation: Composition and Properties

For research and development, understanding the composition of standard military-grade primers is essential. The following tables summarize the components of two well-known

tetrazene-based priming mixtures and compare the physical properties of tetrazene with its thermally stable alternative, MTX-1.

Table 1: Composition of Standard Tetrazene-Based Priming Mixes

Component	FA956 Percussion Primer[1]	NOL-130 Stab Primer[1][2][4]	Function
Normal Lead Styphnate	37%	-	Primary Explosive
Basic Lead Styphnate	-	40%	Primary Explosive
Barium Nitrate	32%	20%	Oxidizer
Antimony Sulfide	15%	15%	Fuel / Frictionator
Aluminum Powder	7%	-	Fuel
PETN	5%	-	Secondary Explosive
Lead Azide	-	20%	Primary Explosive

| Tetrazene | 4% | 5% | Sensitizer |

Table 2: Comparative Properties of Tetrazene vs. MTX-1

Property	Tetrazene	MTX-1	Significance
Full Name	1-amino-1(1H-tetrazol-5-yl)-azoguanidine hydrate	1-[(2E)-3-(1H-tetrazol-5-yl)triaz-2-en-1-ylidene]methanedia mine	MTX-1 is a derivative of Tetrazene.[4]
Decomposition Temp.	~90°C (readily)[2][4]	>200°C	MTX-1 offers significantly higher thermal stability.[2]
DSC Exotherm	144°C	214°C	Confirms higher thermal stability of MTX-1.[2]
Hydrolytic Stability	Decomposes in boiling water.[2]	Stable in water for >120 days.[2]	MTX-1 is far superior for applications in humid environments.
Impact/Friction Sensitivity	High	Comparable to Tetrazene	MTX-1 maintains the necessary sensitivity for a primer.[2][3]

| Synthesis | From aminoguanidine salts.[1] | From Tetrazene in a one-step aqueous reaction. [2][4] | MTX-1 can be synthesized from existing Tetrazene stockpiles. |

Experimental Protocols

WARNING: The synthesis, handling, and characterization of tetrazene and related compounds are extremely hazardous and should only be performed by trained professionals in a properly equipped laboratory with appropriate safety measures, including remote handling, blast shields, and personal protective equipment.

Protocol 1: Synthesis of Tetrazene

This protocol is based on the reaction of aminoguanidine bicarbonate with sodium nitrite in a dilute acetic acid solution.[5][6][7]

Materials:

- Aminoguanidine bicarbonate (34 g)
- Distilled water (2500 ml)
- Glacial acetic acid (15.7 g)
- Sodium nitrite (27.6 g)
- 3-liter flask, steam bath, filter paper, beaker

Procedure:

- Combine 34 g of aminoguanidine bicarbonate, 2500 ml of distilled water, and 15.7 g of glacial acetic acid in a 3-liter flask.[6]
- Gently warm the mixture on a steam bath with occasional swirling until all solids have dissolved.[6]
- Filter the solution while warm to remove any impurities and cool the filtrate to 30°C.[6]
- Add 27.6 g of solid sodium nitrite to the solution at once and swirl until it dissolves.[7]
- Set the flask aside at room temperature. Precipitation should begin within 3-4 hours. For optimal yield, allow the solution to stand for a total of 22-24 hours.[5][6]
- Collect the precipitated tetrazene product by filtration.
- Wash the product thoroughly with cold distilled water multiple times by decantation and on the filter.[6]
- **CRITICAL:** Dry the product at room temperature. Do not heat tetrazene to dry it, as it is thermally sensitive. The product should be stored wet with water or a water/alcohol mixture and away from light and heat.[6][8]

Protocol 2: Characterization of Primary Explosives

This protocol outlines general methods for evaluating the safety and stability of synthesized primary explosives like tetrazene.

1. Thermal Stability Analysis (DSC):

- Objective: To determine the exothermic decomposition temperature.
- Method: Differential Scanning Calorimetry (DSC) is used to analyze the thermal stability of the energetic material.
- Procedure:
 - Place a small sample (1-3 mg) into a high-pressure crucible.[9]
 - Place the sample in the DSC instrument.
 - Heat the sample at a constant rate (e.g., 5 K/minute) under an inert atmosphere.[9]
 - Record the heat flow to identify the onset temperature of any exothermic events, which indicates decomposition.

2. Impact Sensitivity Test:

- Objective: To determine the material's sensitivity to impact.
- Method: A drop-weight impact tester is commonly used.[10]
- Procedure:
 - A small, precise amount of the material is placed on a steel anvil.
 - A specified weight is dropped from varying heights onto the sample.
 - The height at which a reaction (e.g., crackling, spark, or detonation) occurs in 50% of trials (H50) is determined. This requires a statistical method like the Bruceton up-and-down method.
 - A lower H50 value indicates higher sensitivity.

3. Friction Sensitivity Test:

- Objective: To determine the material's sensitivity to frictional stimuli.
- Method: A friction apparatus (e.g., BAM friction tester) is used, which involves a weighted porcelain peg moving across a porcelain plate coated with the sample.[10]
- Procedure:
 - A small amount of the substance is spread on the porcelain plate.
 - The weighted peg is drawn across the sample at a constant speed.
 - The test is repeated with increasing loads on the peg until a reaction is observed.
 - The lowest load that causes a reaction is recorded as the friction sensitivity.

Protocol 3: Safe Handling and Storage of Tetrazene

Handling:

- DO NOT SUBJECT TO MECHANICAL SHOCK OR FRICTION.[8]
- Always handle the minimum quantity necessary for the experiment.
- Keep the material wet with water if possible. DO NOT ALLOW TO DRY unless absolutely necessary for an experiment, and only in small quantities.[8]
- Use non-sparking tools (e.g., wood, plastic).
- Avoid dust formation. If dust is present, remove it by gentle washing or with a HEPA vacuum, not by sweeping.[8]
- Wear appropriate PPE: safety glasses, impervious gloves, and flame-retardant lab coat.[8]
- All work should be conducted behind a blast shield.

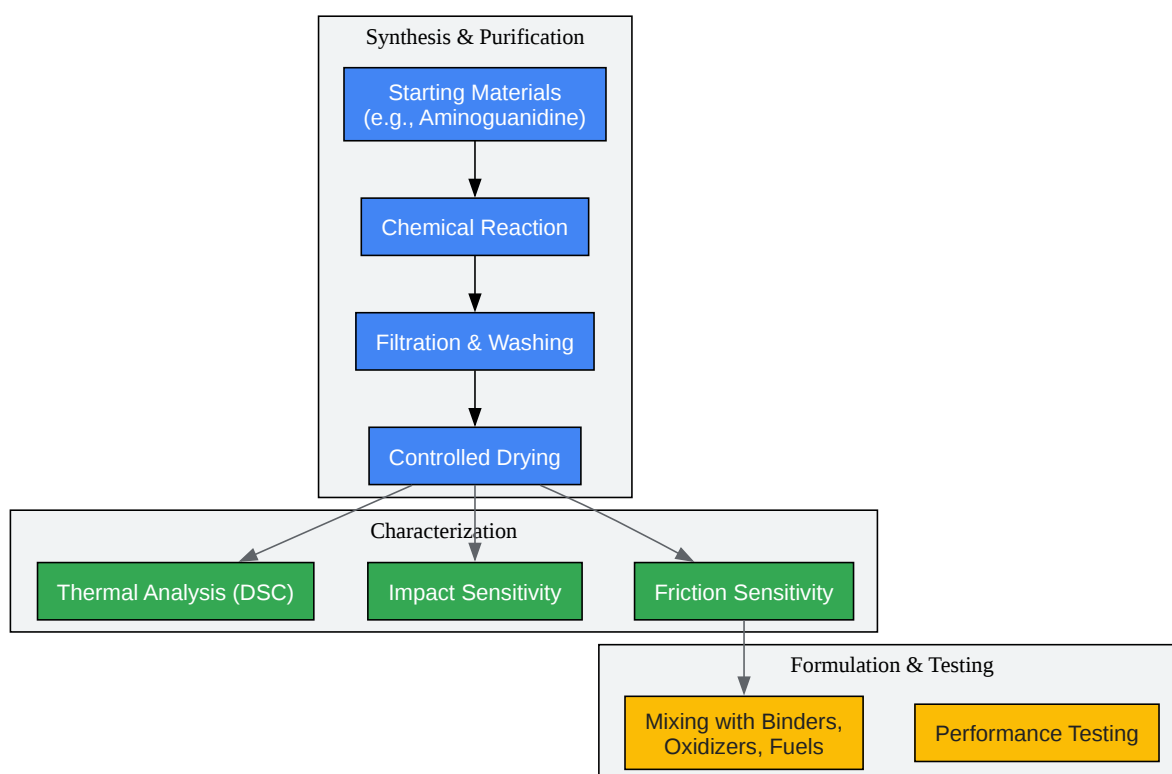
Storage:

- Store in a cool, dry, well-ventilated area away from heat, ignition sources, and light.[8]
- Do not store above 60°C (140°F).[8]
- Store wetted with water in a sealed, properly labeled container.
- The product has a limited storage life, typically around 2 years under proper conditions.[8]

Visualizations

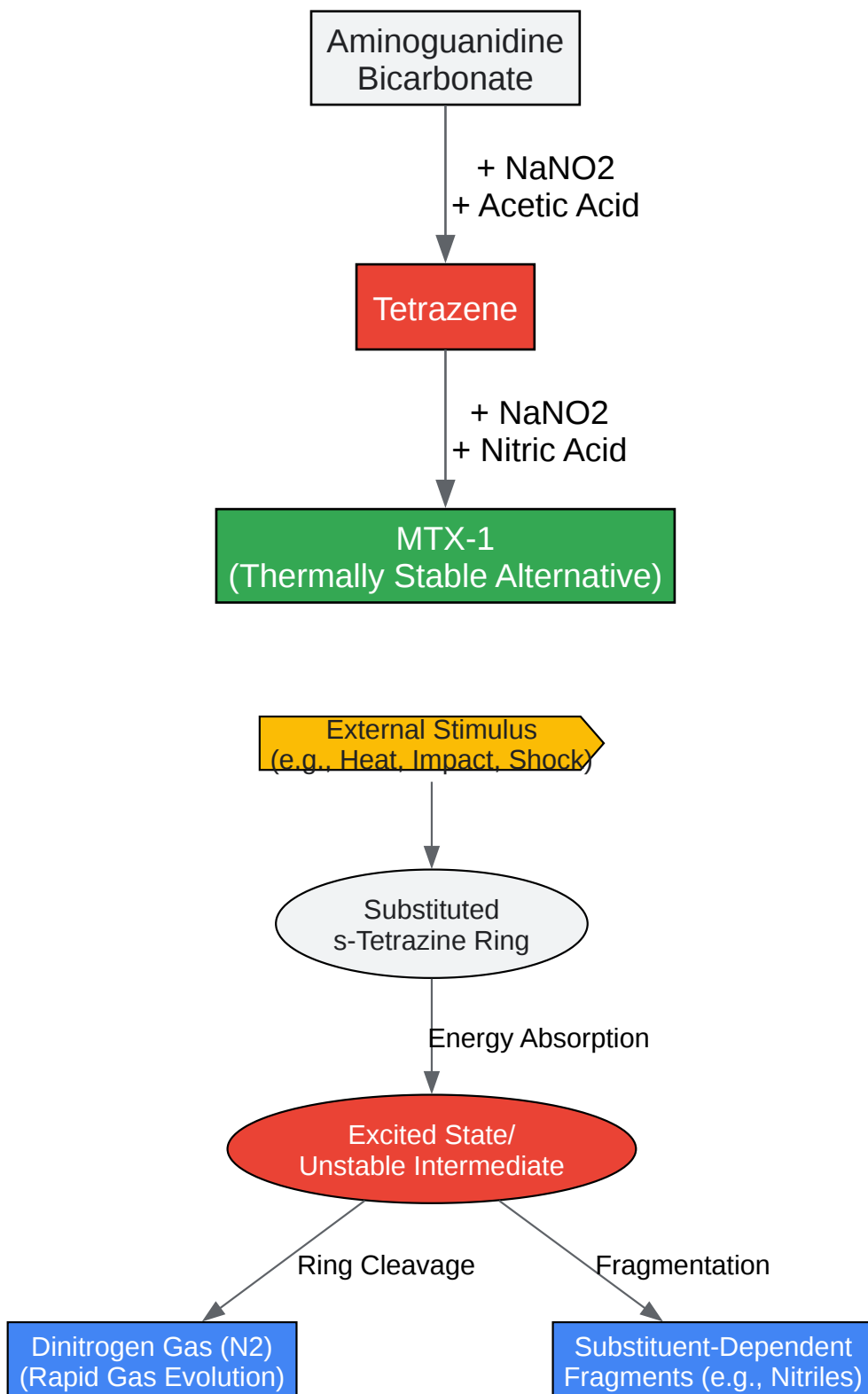
Experimental and Synthetic Workflows

The following diagrams illustrate the logical flow of research and synthesis in the context of tetrazene-based compositions.



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Caption: High-level workflow for the development of energetic materials.



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